

Unraveling the Action of 6-Methylhydroxyangolensate: A Review of Current Knowledge

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Compound of Interest

Compound Name: 6-Methylhydroxyangolensate

Cat. No.: B602816

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For the attention of researchers, scientists, and professionals in drug development, this document synthesizes the currently available scientific information regarding the mechanism of action of **6-Methylhydroxyangolensate**. It is important to note that detailed mechanistic studies, comprehensive signaling pathway analyses, and extensive quantitative data for this compound are limited in the public domain.

Overview and Origin

6-Methylhydroxyangolensate is a natural compound classified as a limonoid.^{[1][2]} It is extracted from the plant *Khaya grandifoliola*, a species belonging to the Meliaceae family.^{[1][2]}

Antimalarial Activity

The primary biological activity reported for **6-Methylhydroxyangolensate** is its in vitro antimalarial effect.^[1] Studies have shown that it possesses low activity against the W2/Indochina clone of *Plasmodium falciparum*, the parasite responsible for the most severe form of malaria in humans.

Quantitative Data

The available quantitative data on the bioactivity of **6-Methylhydroxyangolensate** is summarized in the table below.

Bioactivity	Target Organism	Metric	Value	Reference
Antimalarial	Plasmodium falciparum (W2/Indochina clone)	IC50	21.59 µg/ml	

IC50 (Half-maximal inhibitory concentration): The concentration of a substance required to inhibit a biological process by 50%.

Mechanism of Action: Current Gaps in Knowledge

Despite its identified antimalarial properties, the specific mechanism of action of **6-Methylhydroxyangolensate** remains largely uncharacterized in publicly available scientific literature. There is a notable absence of detailed studies elucidating the molecular targets and signaling pathways through which this compound exerts its effects.

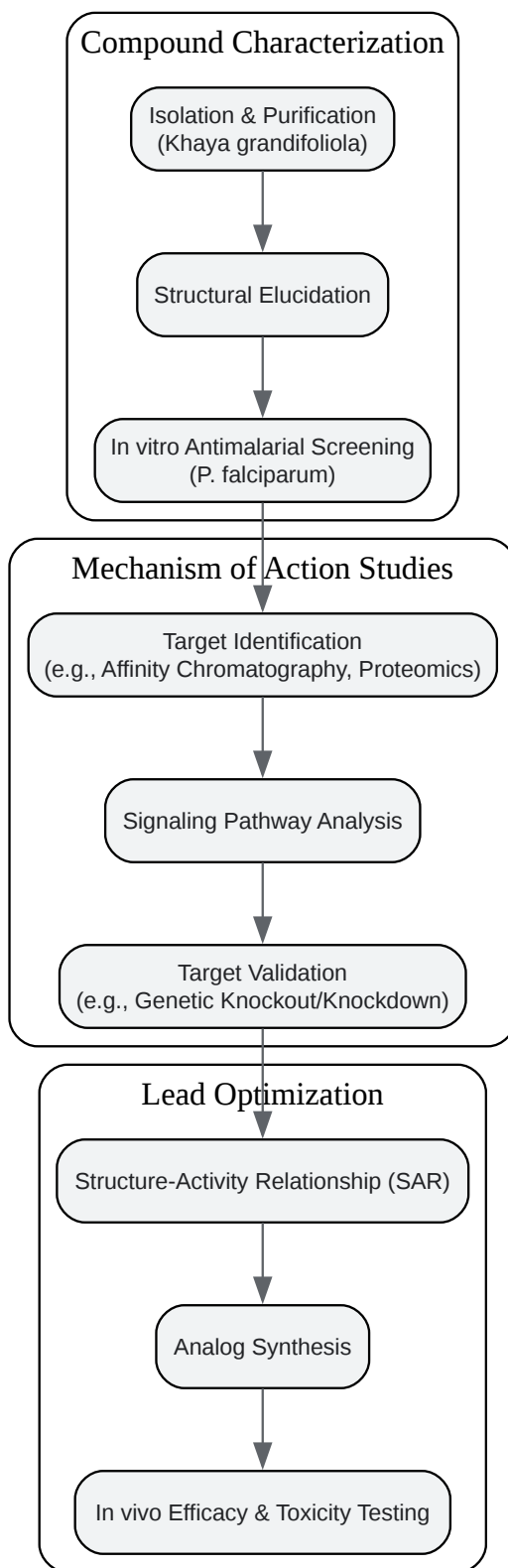
Due to this lack of data, it is not possible at this time to provide diagrams of signaling pathways or detailed experimental protocols related to the mechanism of action of **6-Methylhydroxyangolensate**.

Future Research Directions

The preliminary findings on the antimalarial activity of **6-Methylhydroxyangolensate** suggest that further investigation is warranted. Future research efforts could focus on:

- **Target Identification Studies:** Employing techniques such as affinity chromatography, proteomics, or genetic screening to identify the specific molecular targets of **6-Methylhydroxyangolensate** within *P. falciparum*.
- **Mechanism of Action Studies:** Investigating the downstream effects of target engagement, including the perturbation of key cellular processes and signaling pathways in the parasite.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing analogs of **6-Methylhydroxyangolensate** to identify chemical moieties crucial for its antimalarial activity and to potentially develop more potent derivatives.

Below is a conceptual workflow for future investigations into the mechanism of action of **6-Methylhydroxyangolensate**.



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Conceptual workflow for future research on **6-Methylhydroxyangolensate**.

Conclusion

6-Methylhydroxyangolensate is a limonoid with demonstrated, albeit low, in vitro antimalarial activity. The scientific community currently lacks a detailed understanding of its mechanism of action. The information presented in this document is based on the limited available data and is intended to provide a foundation for future research endeavors. As new studies are published, a more comprehensive understanding of this natural product's therapeutic potential and molecular mechanisms will emerge.

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